scale-up synthesis methods for CAS 1248927-92-5 intermediates

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Compound of Interest

Compound Name:	*6-(cyclopropanesulfonyl)pyridin-3-amine*
CAS No.:	*1147558-20-0*
Cat. No.:	*B6254476*

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This Application Note details the scale-up synthesis strategies for 6-Amino-N-cyclopropylpyridine-3-sulfonamide (CAS 1248927-92-5), a critical "privileged scaffold" intermediate used in the development of next-generation kinase inhibitors (e.g., for JAK, SYK, or MAPK pathways).

While often available as a catalog building block, in-house scale-up requires rigorous control over regioselectivity and impurity profiles, particularly avoiding the formation of des-amino or bis-sulfonated byproducts.

Part 1: Strategic Process Overview

The synthesis of CAS 1248927-92-5 presents a classic process chemistry challenge: introducing a sulfonamide moiety onto an electron-rich aminopyridine ring without compromising the amine functionality.

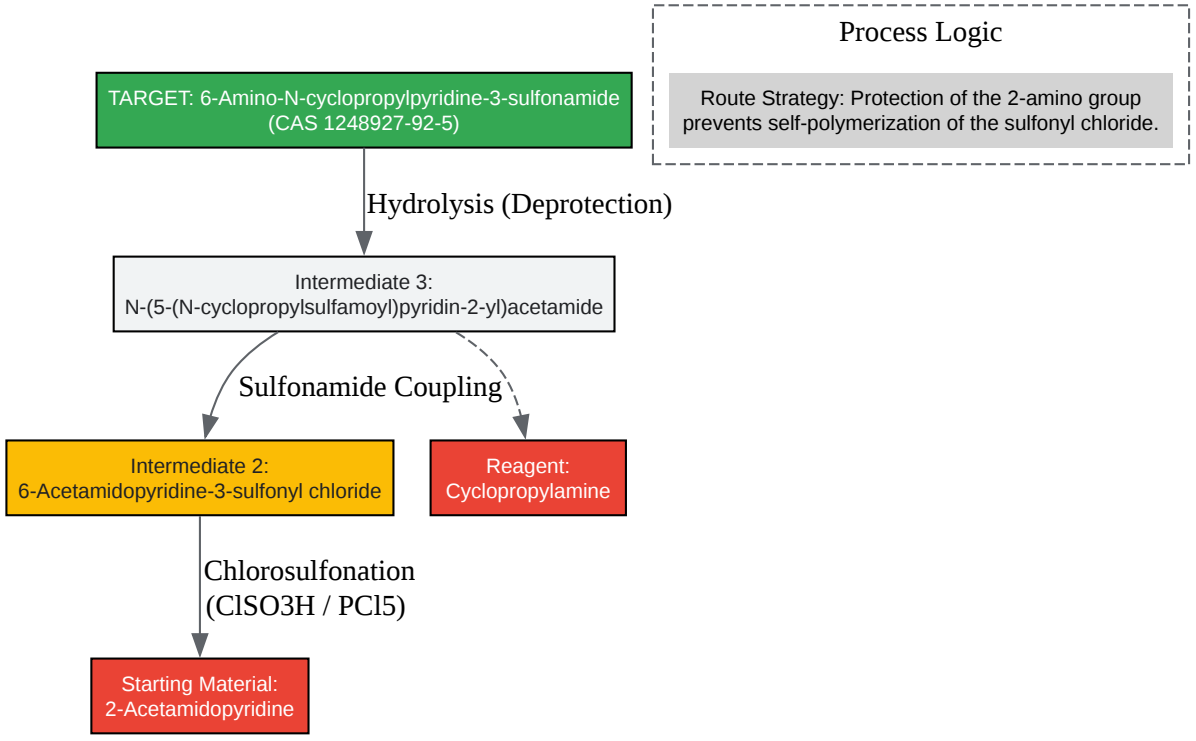
Two primary routes exist for scale-up:

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- The "Chloro-Displacement" Route (Recommended for >1kg): Starts with 6-chloropyridine-3-sulfonyl chloride. The sulfonamide is formed first, followed by ammonolysis (SnAr) to install the primary amine. This route avoids handling unstable amino-sulfonyl chlorides.
- The "Protected-Aniline" Route (Recommended for High Purity/Lab Scale): Starts with 2-aminopyridine, protected as an acetamide, followed by chlorosulfonation.

This guide focuses on the Protected-Aniline Route as it provides the highest regiocontrol and safety profile for intermediate scale-up (100g – 1kg), minimizing the need for high-pressure ammonolysis reactors.

Retrosynthetic Analysis (Graphviz)



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Caption: Retrosynthetic disconnection showing the N-acetyl protection strategy to stabilize the sulfonyl chloride intermediate.

Part 2: Detailed Synthesis Protocols

Protocol A: Synthesis of Intermediate 2 (6-Acetamidopyridine-3-sulfonyl chloride)

Rationale: Direct chlorosulfonation of free 2-aminopyridine is hazardous and low-yielding due to the formation of sulfamic acids. Acetyl protection directs the sulfonyl group to the 5-position (para to the amine) and stabilizes the molecule.

Reagents:

- 2-Acetamidopyridine (1.0 equiv)
- Chlorosulfonic acid (5.0 equiv) – Solvent & Reagent
- Thionyl Chloride (1.5 equiv) or PCl5 (1.1 equiv) – Chlorinating agent
- Dichloromethane (DCM) – Workup solvent

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, internal temperature probe, and a reflux condenser connected to a caustic scrubber (NaOH) to trap HCl/SO2 gas.
- Addition (Exotherm Control): Charge Chlorosulfonic acid (5.0 equiv) into the flask and cool to 0–5°C.
- Reagent Loading: Portion-wise add 2-Acetamidopyridine (solid) over 30 minutes. Critical: Maintain temperature <10°C. The reaction is highly exothermic.
- Heating: Once addition is complete, slowly warm the mixture to 60°C. Stir for 2 hours.
- Chlorination: Cool to 40°C. Add Thionyl Chloride (1.5 equiv) dropwise. Note: This converts any sulfonic acid byproduct into the desired sulfonyl chloride.

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- Reflux: Heat to 80°C (gentle reflux) for 3 hours. Monitor by TLC (convert aliquot to methyl ester with MeOH).
- Quench (Hazardous): Cool the reaction mass to room temperature. Pour the reaction mixture slowly onto crushed ice (5x weight of acid) with vigorous stirring. Safety: Violent reaction; ensure efficient fume extraction.
- Isolation: Filter the precipitated solid immediately. Wash with cold water (3x). Dissolve the wet cake in DCM, dry over $MgSO_4$, and concentrate to obtain the off-white solid 6-acetamidopyridine-3-sulfonyl chloride.
    - Storage: Use immediately in the next step. Sulfonyl chlorides hydrolyze rapidly.

Protocol B: Synthesis of Intermediate 3 (Coupling with Cyclopropylamine)

Rationale: The coupling requires a base to scavenge HCl. Using excess cyclopropylamine is expensive; a tertiary amine auxiliary base (TEA or DIPEA) is preferred.

Reagents:

- 6-Acetamidopyridine-3-sulfonyl chloride (from Step A)
- Cyclopropylamine (1.1 equiv)
- Triethylamine (TEA) (2.5 equiv)
- THF or DCM (Solvent) (10 vol)

Step-by-Step Methodology:

- Dissolution: Dissolve the sulfonyl chloride in anhydrous THF (or DCM) under Nitrogen atmosphere. Cool to 0°C.
- Amine Prep: Mix Cyclopropylamine and TEA in a separate vessel with a small amount of THF.

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- Coupling: Add the amine mixture dropwise to the sulfonyl chloride solution over 20 minutes, maintaining T < 5°C.
- Reaction: Allow to warm to room temperature (20–25°C) and stir for 2 hours.
- IPC (In-Process Control): Check HPLC/TLC for disappearance of sulfonyl chloride.
- Workup: Quench with water. Extract with Ethyl Acetate. Wash organic layer with 1N HCl (to remove excess pyridine/TEA), then Brine.
- Concentration: Dry over Na2SO4 and concentrate. The product, N-(5-(N-cyclopropylsulfamoyl)pyridin-2-yl)acetamide, usually crystallizes upon concentration.
    - Yield Target: >85%[1][2][3]

Protocol C: Deprotection to Final Target (CAS 1248927-92-5)

Rationale: Basic hydrolysis is preferred over acidic hydrolysis to avoid potential cleavage of the sulfonamide bond (though sulfonamides are generally stable).

Reagents:

- Intermediate 3 (from Step B)
- NaOH (2N aqueous solution) (3.0 equiv)
- Methanol (5 vol)

Step-by-Step Methodology:

- Hydrolysis: Suspend Intermediate 3 in Methanol. Add 2N NaOH solution.[4]
- Reflux: Heat to 60–65°C for 2–4 hours. The suspension will clear as the deprotected amine forms.
- IPC: Monitor for disappearance of the acetyl peak by HPLC.

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- Isolation: Cool to room temperature. Neutralize to pH 7–8 using 1N HCl.
- Crystallization: Distill off Methanol under reduced pressure. The product 6-Amino-N-cyclopropylpyridine-3-sulfonamide will precipitate from the aqueous residue.
- Purification: Filter the solid. Recrystallize from Ethanol/Water (9:1) if high purity (>99.5%) is required.

Part 3: Scale-Up Data & Specifications

Parameter	Specification (Lab Scale)	Specification (Pilot Scale - 1kg)	Critical Control Point
Purity (HPLC)	>98%	>99.5%	Des-amino impurity control
Moisture (KF)	<0.5%	<0.2%	Essential for sulfonyl chloride stability
Appearance	Off-white powder	White to off-white crystalline solid	Color indicates oxidation
Yield (Overall)	50-60%	65-75%	Optimized during quenching step
Residual Solvent	N/A	<5000 ppm (Ethanol)	ICH Q3C limits

Impurity Profile & Control

- Impurity A (Bis-sulfonated): Formed if excess chlorosulfonic acid reacts with the product. Control: Strict stoichiometry (5.0 equiv) and temperature control (<80°C).
- Impurity B (Hydrolysis Product): 6-Acetamidopyridine-3-sulfonic acid. Control: Ensure dry solvents during coupling; rapid quenching and processing of Step 1.

Part 4: Safety & EHS (Critical)

- Chlorosulfonic Acid: Reacts violently with water, releasing HCl and H2SO4 mist.

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- Protocol: Use a dedicated "drowning" vessel containing ice/water with overhead stirring. Add the reaction mass to the ice, never ice to the acid.

- Cyclopropylamine: Highly volatile (BP ~50°C), toxic, and flammable.
  - Protocol: Handle in a fume hood. Use chilled condensers. Ground all equipment to prevent static discharge.

- Thionyl Chloride: Releases SO2 and HCl.
  - Protocol: Efficient scrubbing system (NaOH trap) is mandatory.

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